

A Comprehensive Safety and Handling Guide for 2-Propoxyaniline Hydrochloride

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Compound of Interest

Compound Name: *2-Propoxyaniline hydrochloride*

Cat. No.: *B1644150*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed examination of the safety, handling, and emergency protocols for **2-Propoxyaniline hydrochloride**. As a chemical intermediate potentially used in complex organic synthesis and drug discovery, a thorough understanding of its hazard profile is paramount for ensuring laboratory safety and experimental integrity. This document moves beyond a standard Safety Data Sheet (SDS) to explain the causality behind safety recommendations, address gaps in the available toxicological data, and provide actionable protocols for its use in a research and development setting.

Chemical and Physical Identity

2-Propoxyaniline hydrochloride is the salt form of the parent aniline derivative, 2-propoxyaniline. It is essential to distinguish between the base and its hydrochloride salt, although they may share some hazard classifications. A notable ambiguity exists in public databases regarding the specific CAS Number for the hydrochloride salt versus the free base. Researchers should verify the identity of their specific material. The compound is typically supplied as a solid powder.

Table 1: Physicochemical Properties of 2-Propoxyaniline and its Hydrochloride Salt

Property	Value	Source
Chemical Name	2-Propoxyaniline hydrochloride	N/A
Synonyms	Benzenamine, 2-propoxy-, hydrochloride	[1]
Molecular Formula	C ₉ H ₁₄ CINO (Hydrochloride)	
Molecular Weight	187.67 g/mol (Hydrochloride)	[1]
CAS Number	220594-10-5 or 4469-78-7 (ambiguity exists)	[2] [3]
Appearance	Solid, powder	
Melting Point	142 °C (unspecified form) [1] , 177-179 °C (hydrochloride)	[1]
Boiling Point	249.3 °C at 760 mmHg (unspecified form)	[1]
Flash Point	106.6 °C (unspecified form)	[1]

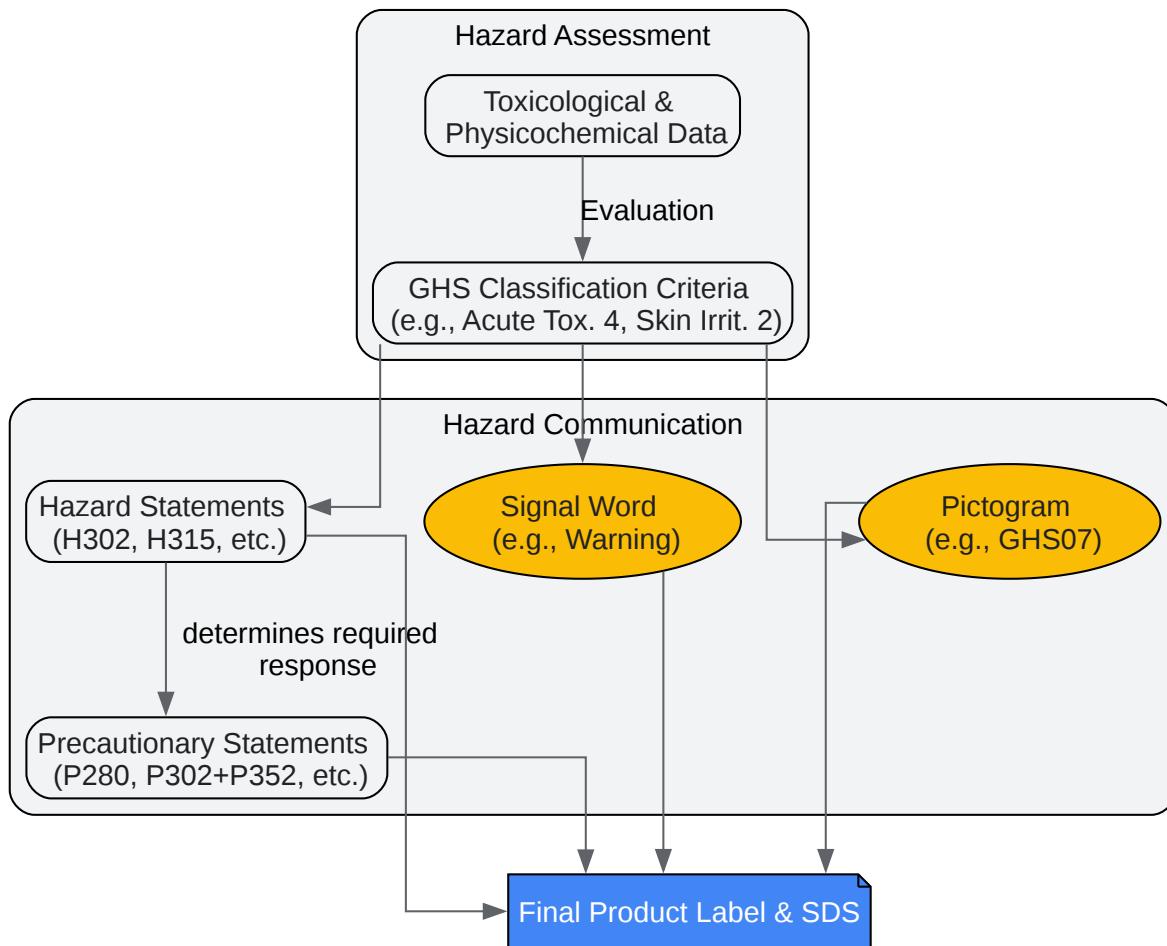
Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating hazards. For **2-Propoxyaniline hydrochloride**, the classification indicates significant acute toxicity, irritation potential, and environmental hazards.

Table 2: GHS Hazard Classification

Element	Classification	Source
Pictogram	GHS07 (Exclamation Mark)	
Signal Word	Warning	
Hazard Statements	H302: Harmful if swallowed. H312: Harmful in contact with skin. H315: Causes skin irritation. H319: Causes serious eye irritation. H332: Harmful if inhaled. H335: May cause respiratory irritation. H410: Very toxic to aquatic life with long lasting effects.	
Precautionary Statements	Prevention: P261, P264, P270, P271, P273, P280 Response: P301+P312, P302+P352, P304+P340, [4][5][6] P305+P351+P338, P312 Storage: P403+P233, P405 Disposal: P501	

The following diagram illustrates the logical flow from hazard identification to the final label elements that a researcher will encounter on the chemical container.



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Caption: GHS Hazard Communication Workflow.

Toxicological Profile: An Emphasis on Data Gaps

While the GHS classification provides clear warnings for acute toxicity and irritation, a review of available safety data sheets reveals a significant lack of information regarding chronic or long-term effects.^[7]

- Acute Toxicity: The compound is classified as harmful via oral, dermal, and inhalation routes. This necessitates the use of comprehensive personal protective equipment (PPE) to prevent any direct contact or aerosol inhalation. The respiratory irritation potential (H335) further underscores the need for handling within a certified chemical fume hood.
- Irritation: It is a confirmed skin and serious eye irritant. This is a direct causal factor for the mandatory use of chemical-resistant gloves and safety goggles.
- Chronic Effects: Crucially, data on carcinogenicity, germ cell mutagenicity, and reproductive toxicity are largely unavailable or have not been thoroughly investigated.[\[7\]](#)

Expert Insight: For a research chemical with an incomplete toxicological profile, scientists must operate under the principle of precautionary risk management. The absence of data should not be interpreted as an absence of hazard. All handling protocols should therefore be designed to minimize exposure to a level that is As Low As Reasonably Achievable (ALARA).

Safe Handling and Storage Protocols

Adherence to a strict, validated handling protocol is non-negotiable. The following steps are designed to mitigate the risks identified in the GHS classification.

Experimental Protocol: Weighing and Handling of Solid 2-Propoxyaniline Hydrochloride

- Preparation: Before handling, ensure the designated chemical fume hood has been certified within the last year. Place a plastic-backed absorbent liner on the work surface to contain any potential spills.
- PPE Donning: Don appropriate PPE as outlined in Section 5. This must include a lab coat, nitrile gloves (or other chemically-resistant gloves), and chemical safety goggles.
- Chemical Transport: Transport the sealed container from its storage location to the fume hood.
- Weighing: Perform all weighing operations within the fume hood. Use a dedicated spatula. To minimize the generation of airborne dust, do not pour the powder from a height. Instead, gently tap the material from the container onto the weigh boat.

- Container Sealing: Immediately after dispensing the required amount, securely reseal the container.^[7] Wipe the exterior of the container with a damp cloth to remove any residual powder before returning it to storage.
- Dissolution: If preparing a solution, add the solvent to the vessel containing the weighed powder slowly to avoid splashing.
- Waste Disposal: Dispose of all contaminated materials (weigh boats, liners, gloves) in a designated hazardous waste container.
- Decontamination: Clean the work surface and spatula thoroughly.
- Hand Washing: After removing PPE, wash hands thoroughly with soap and water.

Storage Conditions

- Location: Store in a dry, well-ventilated area.^[7]
- Container: Keep the container tightly closed and upright to prevent leakage.^[7]
- Security: The precautionary statement P405 (Store locked up) suggests that access to this chemical should be controlled and limited to authorized personnel.^{[5][6]}
- Incompatibilities: Store away from strong oxidizing agents, strong reducing agents, acids, and bases.^[8]

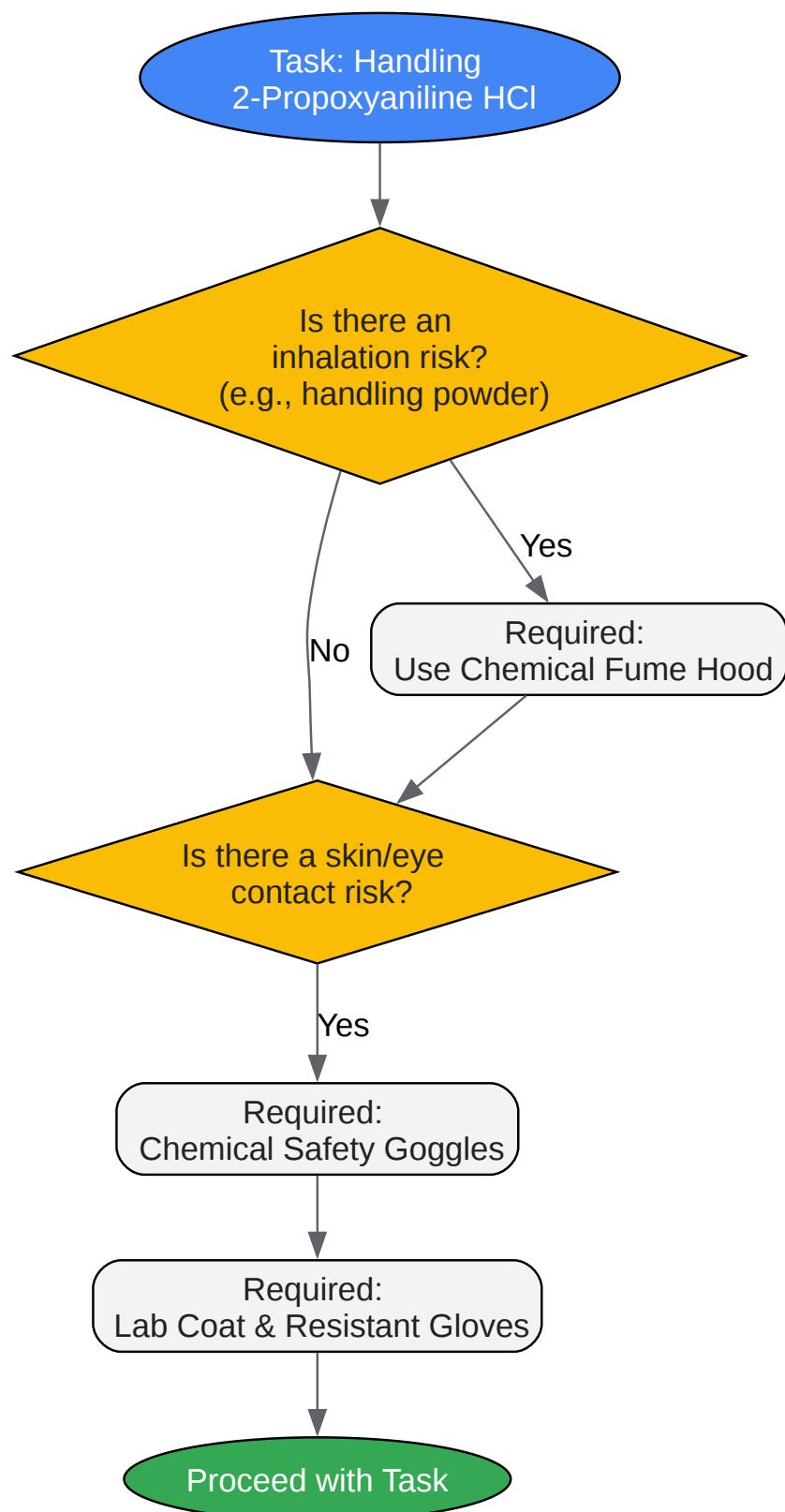
Exposure Control and Personal Protective Equipment (PPE)

Engineering controls, such as a chemical fume hood, are the primary line of defense.^[6] PPE serves as the essential final barrier. The choice of PPE must be directly correlated with the hazards of the substance and the specific task being performed.

Table 3: Recommended PPE for Laboratory Use

Protection Type	Specification	Rationale
Engineering	Chemical Fume Hood	Mitigates inhalation hazard (H332) and respiratory irritation (H335).
Eye/Face	Chemical safety goggles	Protects against serious eye irritation (H319) from dust or splashes. Must comply with OSHA 29 CFR 1910.133 or EN166 standards.[7][8]
Hand	Chemically-resistant gloves (e.g., Nitrile)	Prevents skin contact (H312) and skin irritation (H315).
Body	Laboratory Coat	Protects against incidental skin contact and contamination of personal clothing.

The following workflow provides a logical decision path for ensuring adequate protection.

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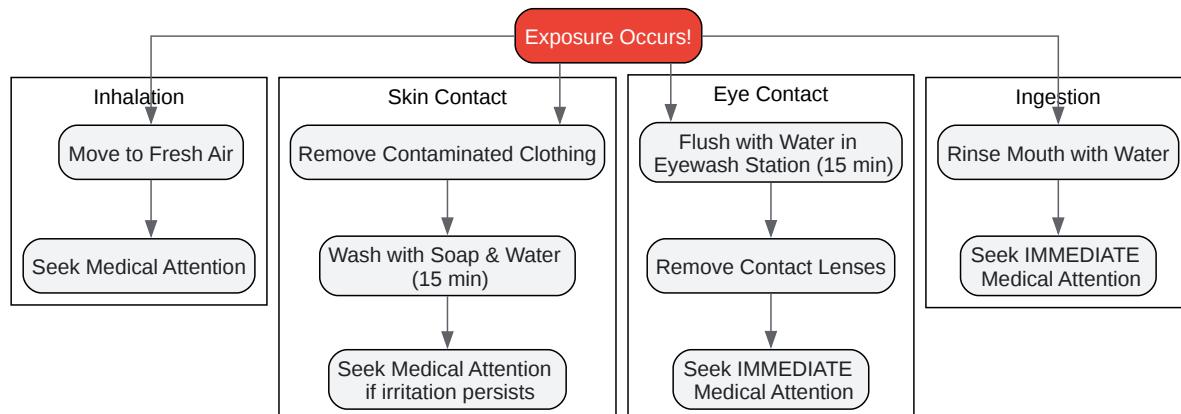
Caption: PPE Selection Workflow.

Emergency Procedures and First Aid

Immediate and correct response to an exposure is critical. All laboratory personnel must be familiar with these procedures and the location of emergency equipment like safety showers and eyewash stations.

First-Aid Measures

- General Advice: In case of any exposure or if you feel unwell, seek immediate medical attention and show the Safety Data Sheet to the attending physician.[7]
- Inhalation: Immediately move the victim to fresh air. If breathing is difficult or symptoms persist, seek medical attention.[7]
- Skin Contact: Remove all contaminated clothing immediately. Wash the affected skin area with copious amounts of soap and water for at least 15 minutes.[7] If skin irritation occurs or persists, get medical advice.[4]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[4][7] Keep the eyelid wide open while rinsing. Seek immediate medical attention.[7]
- Ingestion: Wash out the mouth with water. Do not induce vomiting. Seek immediate medical attention.[7]



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Caption: Emergency First-Aid Response Flowchart.

Accidental Release Measures (Spill Cleanup)

- Evacuate: Ensure all non-essential personnel evacuate the immediate area.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- PPE: Don full personal protective equipment, including respiratory protection if the spill is large or outside a fume hood.
- Containment: Prevent the spill from entering drains or waterways.^[7]
- Cleanup: For a solid spill, carefully sweep or vacuum the material and place it into a suitable, labeled container for hazardous waste disposal.^[7] Avoid generating dust.
- Decontamination: Clean the spill area thoroughly once the material has been collected.

Fire and Explosion Hazard Data

- **Extinguishing Media:** Use dry sand, dry chemical, or alcohol-resistant foam.[7] Do not use a direct water jet, as it may spread the material.
- **Hazardous Combustion Products:** Thermal decomposition can produce toxic and irritating gases, including carbon monoxide, nitrogen oxides (NOx), and hydrogen chloride gas.[7][9]
- **Firefighter Advice:** Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[7][9]

Conclusion and Scientific Prudence

2-Propoxyaniline hydrochloride is a hazardous chemical that demands respect and careful handling. Its acute toxicity via all major exposure routes and its confirmed status as a skin and eye irritant are well-established. However, the most significant takeaway for the research scientist is the pronounced lack of chronic toxicological data. This data gap necessitates a conservative approach to safety, treating the compound as potentially having long-term health effects and ensuring that all handling is conducted with the goal of zero exposure. By implementing robust engineering controls, adhering to validated handling protocols, and utilizing appropriate PPE, researchers can work safely with this compound while advancing their scientific objectives.

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